

In-Depth Technical Guide: Ethyl 2-amino-2-ethylhexanoate (CAS 152802-65-8)

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Compound of Interest

Compound Name: Ethyl 2-amino-2-ethylhexanoate

Cat. No.: B584668

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties, synthesis, and potential biological relevance of **Ethyl 2-amino-2-ethylhexanoate** (CAS 152802-65-8). The information is compiled from various scientific and chemical data sources to support research and development activities.

Chemical and Physical Properties

Ethyl 2-amino-2-ethylhexanoate is an alpha-amino acid ester. While extensive experimental data for this specific compound is limited in publicly available literature, its properties can be estimated based on its structure and data from similar compounds. A summary of its known and predicted physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl 2-amino-2-ethylhexanoate**

Property	Value	Source
CAS Number	152802-65-8	-
Molecular Formula	C ₁₀ H ₂₁ NO ₂	--INVALID-LINK--[1]
Molecular Weight	187.28 g/mol	--INVALID-LINK--[1]
Density	0.932 g/cm ³	--INVALID-LINK--[1]
Boiling Point	232.8 °C at 760 mmHg	--INVALID-LINK--[1]
Flash Point	99.4 °C	--INVALID-LINK--[1]
Refractive Index	1.446	--INVALID-LINK--[1]
Vapor Pressure	0.058 mmHg at 25°C	--INVALID-LINK--[1]

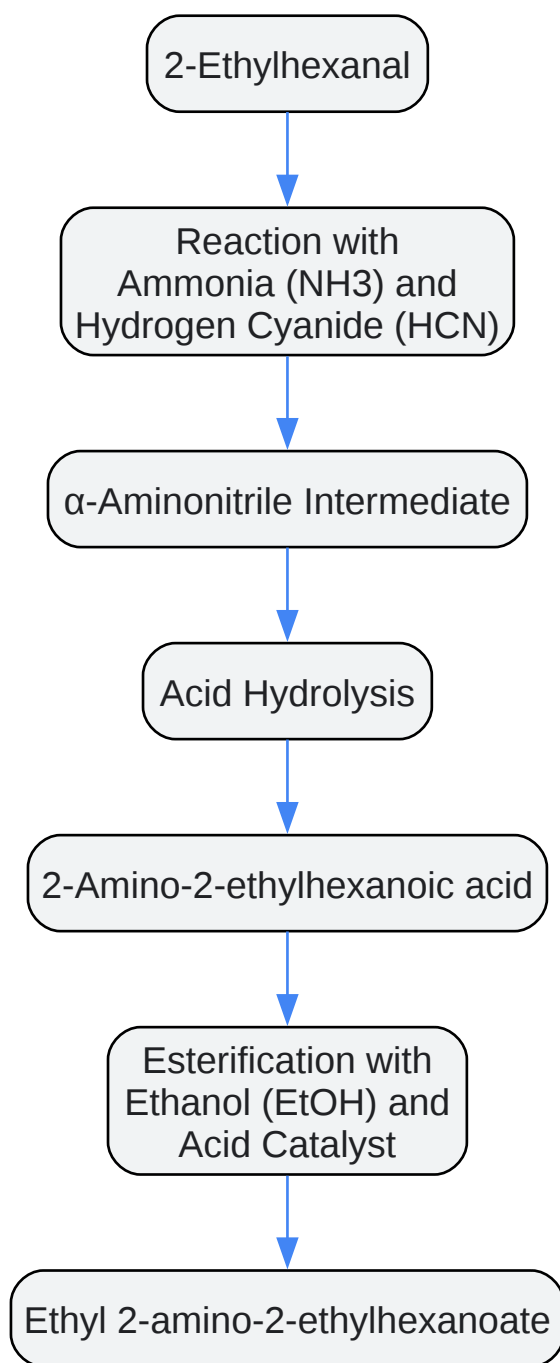
Synthesis of Ethyl 2-amino-2-ethylhexanoate

A specific, detailed experimental protocol for the synthesis of **Ethyl 2-amino-2-ethylhexanoate** is not readily available in the surveyed literature. However, its structure as an α,α -disubstituted amino acid ester suggests that it can be synthesized through established methods for α -amino acid synthesis, followed by esterification. The most probable synthetic routes would involve modifications of the Strecker synthesis or the Bucherer-Bergs reaction.

Proposed Synthetic Pathway via Strecker Synthesis

The Strecker synthesis is a classic method for producing α -amino acids from aldehydes or ketones.[2][3][4][5] For **Ethyl 2-amino-2-ethylhexanoate**, the starting material would be 2-ethylhexanal. The general steps are outlined below.

Experimental Workflow: Strecker Synthesis



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Caption: Proposed Strecker synthesis workflow.

Detailed Hypothetical Protocol:

- Formation of the α-aminonitrile: 2-Ethylhexanal is reacted with ammonia (or an ammonium salt like ammonium chloride) and a cyanide source (e.g., potassium cyanide or hydrogen

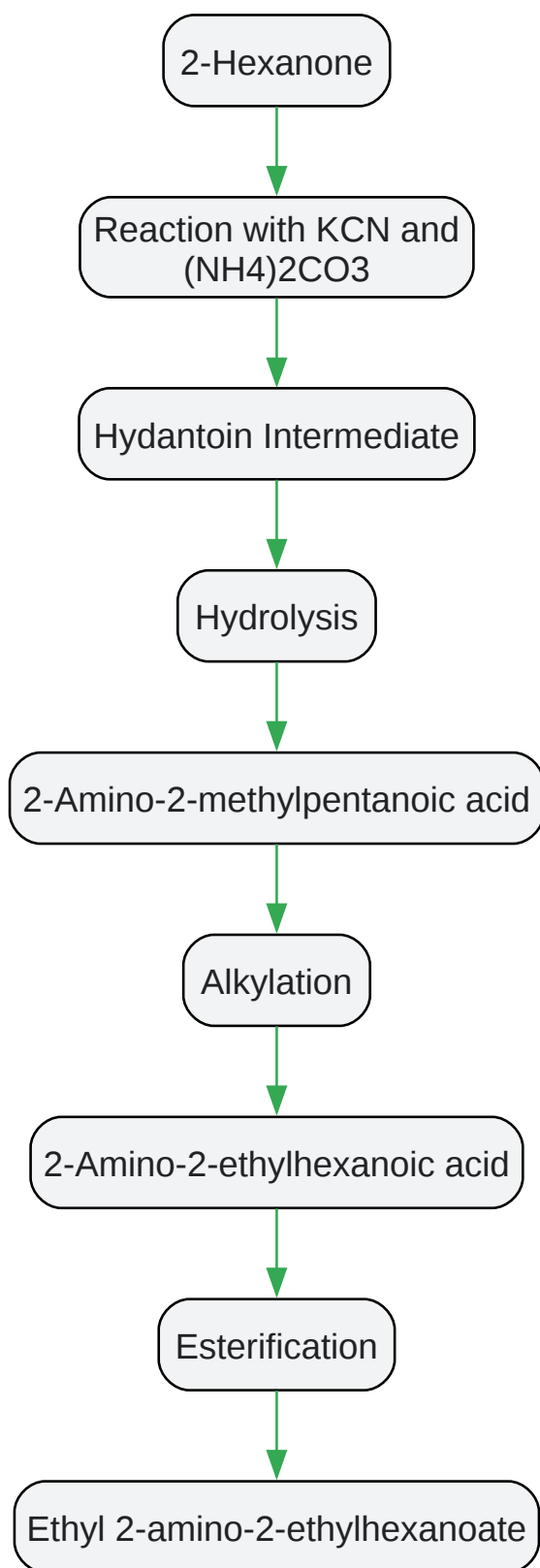
cyanide).[5] This reaction forms the intermediate 2-amino-2-ethylheptanenitrile.

- Hydrolysis to the amino acid: The α -aminonitrile is then subjected to strong acid hydrolysis (e.g., using concentrated hydrochloric acid) to convert the nitrile group into a carboxylic acid, yielding 2-amino-2-ethylhexanoic acid.[3][5]
- Esterification: The resulting amino acid is then esterified using ethanol in the presence of an acid catalyst (e.g., sulfuric acid or thionyl chloride) to produce the final product, **Ethyl 2-amino-2-ethylhexanoate**.

Proposed Synthetic Pathway via Bucherer-Bergs Reaction

The Bucherer-Bergs reaction provides an alternative route to α,α -disubstituted amino acids, starting from a ketone.[6][7][8][9] In this case, the starting material would be 2-hexanone.

Experimental Workflow: Bucherer-Bergs Reaction



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Caption: Proposed Bucherer-Bergs synthesis workflow.

Detailed Hypothetical Protocol:

- Hydantoin formation: 2-Hexanone is reacted with potassium cyanide and ammonium carbonate to form a hydantoin derivative.[\[6\]](#)[\[8\]](#)
- Hydrolysis: The hydantoin is then hydrolyzed (typically under basic or acidic conditions) to yield the corresponding amino acid.
- Esterification: The resulting amino acid is esterified as described in the Strecker synthesis protocol.

Biological Activity and Potential Applications

Specific studies on the biological activity of **Ethyl 2-amino-2-ethylhexanoate** are not prominent in the scientific literature. However, the biological roles of related α -amino acid esters and 2-ethylhexanoic acid can provide insights into its potential activities.

α -Amino acid esters are precursors to non-canonical amino acids, which are valuable in the development of therapeutics and for introducing new functionalities into biomolecules.[\[10\]](#) They are also studied for their effects on cell proliferation.[\[11\]](#)

The structurally related compound, 2-ethylhexanoic acid, is a metabolite of the plasticizer di(2-ethylhexyl)phthalate (DEHP).[\[12\]](#) Studies on 2-ethylhexanoic acid have indicated potential immunosuppressive effects, specifically the inhibition of reactive oxygen species (ROS) production in human polymorphonuclear leukocytes.[\[12\]](#) It is plausible that **Ethyl 2-amino-2-ethylhexanoate** could be hydrolyzed in vivo to 2-amino-2-ethylhexanoic acid, which may share some biological activities with 2-ethylhexanoic acid.

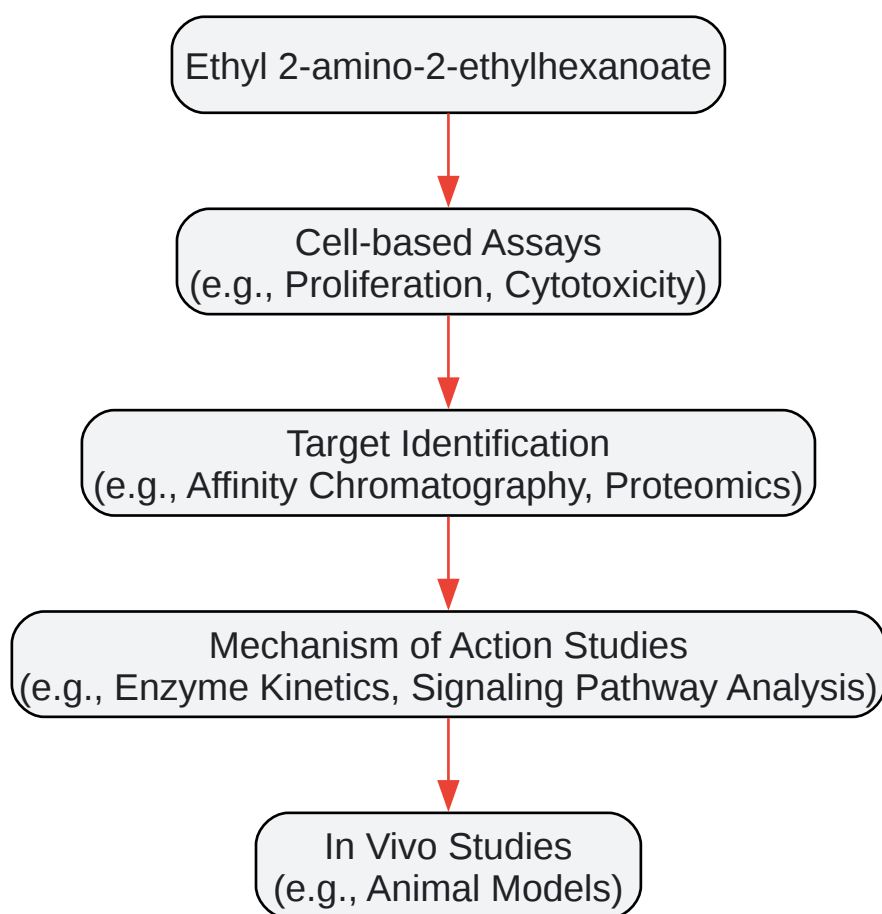
Given the structural similarity to other biologically active amino acid derivatives, potential research areas for **Ethyl 2-amino-2-ethylhexanoate** could include its role as an enzyme inhibitor, a modulator of cellular signaling pathways, or as a building block for novel peptides and peptidomimetics. However, without direct experimental evidence, these remain speculative.

Signaling Pathway Involvement:

Currently, there is no direct evidence from the reviewed literature to associate **Ethyl 2-amino-2-ethylhexanoate** with any specific signaling pathway. Further research, such as high-throughput screening or targeted cellular assays, would be necessary to elucidate its mechanism of action and potential involvement in cellular signaling.

A hypothetical workflow for investigating the biological activity of this compound is presented below.

Experimental Workflow: Biological Activity Screening



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Caption: Workflow for biological activity screening.

Suppliers

Ethyl 2-amino-2-ethylhexanoate (CAS 152802-65-8) is available from several chemical suppliers, primarily for research and development purposes. A list of potential suppliers is provided in Table 2.

Table 2: Suppliers of **Ethyl 2-amino-2-ethylhexanoate**

Supplier	Location
BLD Pharm	--INVALID-LINK--[13]
Echemi	--INVALID-LINK--[1]
ChemicalBook	--INVALID-LINK--

Disclaimer: This information is for research and development purposes only. The safety and handling of this chemical should be conducted in accordance with established laboratory safety protocols and information provided in the supplier's Safety Data Sheet (SDS).

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References

- 1. echemi.com [echemi.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Synthesis of Amino Acids: Strecker Synthesis Explained: Definition, Examples, Practice & Video Lessons [pearson.com]
- 4. Synthesis of Alpha-Amino Acids - Free Sketchy MCAT Lesson [sketchy.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. mdpi.com [mdpi.com]
- 8. Bucherer–Bergs reaction - Wikipedia [en.wikipedia.org]

- 9. Bucherer-Bergs Reaction [organic-chemistry.org]
- 10. Biocatalytic Synthesis of α -Amino Esters via Nitrene C-H Insertion - PMC [pmc.ncbi.nlm.nih.gov]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. researchgate.net [researchgate.net]
- 13. Biocatalytic Synthesis of α -Amino Esters via Nitrene C-H Insertion - PubMed [pubmed.ncbi.nlm.nih.gov]
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